

solubility of 3,5-Dichlorophenol in water and organic solvents

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Compound of Interest

Compound Name: 3,5-Dichlorophenol

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Solubility Profile of 3,5-Dichlorophenol: A Technical Guide

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the solubility of **3,5-Dichlorophenol** in water and various organic solvents. The information is intended to support research, chemical synthesis, and formulation development activities. All data is presented in a structured format for clarity and ease of comparison, supplemented by a detailed experimental protocol for solubility determination.

Solubility Data

The solubility of **3,5-Dichlorophenol** is a critical parameter for its handling, application, and environmental fate. While its aqueous solubility is limited, it exhibits higher solubility in a range of organic solvents. The available quantitative and qualitative data are summarized in the tables below.

Quantitative Solubility Data

The solubility of **3,5-Dichlorophenol** in water has been reported with some variability. The following table presents the available data, converted to common units for comparison.

Solvent	Temperature (°C)	Solubility (g/L)	Molar Solubility (mol/L)	Reference
Water	25	5.4	0.033	[1]
Water	25	5.38	0.033	[2]
Water	25	7.39	0.045	[3]
Water	20	< 1	< 0.006	[2]

Note: The molecular weight of **3,5-Dichlorophenol** (163.00 g/mol) was used for the calculation of molar solubility.

Qualitative Solubility Data

For many organic solvents, precise quantitative solubility data for **3,5-Dichlorophenol** is not readily available in the literature. The following table summarizes the qualitative solubility descriptions found.

Solvent	Qualitative Solubility	Reference
Ethanol	Very Soluble	[4][5]
Diethyl Ether	Very Soluble	[4][5]
Petroleum Ether	Very Soluble	[4][5]
Acetone	Soluble	[6]
Dimethyl Sulfoxide (DMSO)	Soluble	[6]
Chloroform	Slightly Soluble	[4]
Ethyl Acetate	Slightly Soluble	[4]

Experimental Protocol for Solubility Determination

The most widely accepted method for determining the solubility of chemical substances is the Shake-Flask Method, as described in OECD Guideline 105. This method is suitable for

substances with a solubility greater than 10^{-2} g/L.

Principle

An excess amount of the solid **3,5-Dichlorophenol** is agitated in a specific solvent at a constant temperature for a sufficient period to reach equilibrium. The resulting saturated solution is then separated from the undissolved solid, and the concentration of the dissolved compound is quantified using a suitable analytical technique.

Materials and Equipment

- **3,5-Dichlorophenol** (analytical grade)
- Solvent of interest (e.g., water, ethanol, acetone)
- Glass flasks with stoppers
- Thermostatic shaker or water bath with agitation capabilities
- Centrifuge or filtration apparatus (e.g., syringe filters with appropriate membrane)
- Calibrated analytical balance
- Volumetric flasks and pipettes
- Analytical instrument for quantification (e.g., HPLC-UV, GC-FID, UV-Vis Spectrophotometer)

Procedure

- Preparation of a Saturated Solution:
 - Add an excess amount of **3,5-Dichlorophenol** to a flask containing a known volume of the solvent. The presence of undissolved solid is crucial to ensure saturation.
 - Seal the flask to prevent solvent evaporation.
 - Place the flask in a thermostatic shaker set to the desired temperature (e.g., $25\text{ }^{\circ}\text{C} \pm 0.5\text{ }^{\circ}\text{C}$).

- Agitate the mixture for a sufficient time to reach equilibrium. A preliminary test can determine the time required, but 24 to 48 hours is typical. It is recommended to take samples at different time points (e.g., 24h, 48h, and 72h) to confirm that equilibrium has been reached.
- Phase Separation:
 - After equilibration, cease agitation and allow the undissolved solid to settle.
 - Carefully separate the saturated solution from the solid phase. This can be achieved by:
 - Centrifugation: Transfer an aliquot of the suspension to a centrifuge tube and centrifuge at a sufficient speed and duration to pellet the solid.
 - Filtration: Draw the supernatant through a syringe filter that is compatible with the solvent and does not adsorb the analyte.
- Quantification:
 - Accurately dilute the clear, saturated solution with the solvent to a concentration that falls within the linear range of the analytical method.
 - Prepare a series of calibration standards of **3,5-Dichlorophenol** of known concentrations.
 - Analyze the calibration standards and the diluted sample using a validated analytical method (e.g., HPLC-UV).
 - Construct a calibration curve by plotting the analytical signal versus the concentration of the standards.
 - Determine the concentration of **3,5-Dichlorophenol** in the diluted sample from the calibration curve.
- Calculation of Solubility:
 - Calculate the solubility of **3,5-Dichlorophenol** in the solvent by multiplying the determined concentration by the dilution factor. The solubility is typically expressed in g/L, mg/mL, or mol/L.

Experimental Workflow Visualization

The following diagram illustrates the key steps in the experimental determination of solubility using the shake-flask method.



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Caption: Experimental workflow for determining the solubility of **3,5-Dichlorophenol**.

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